

The Elusive Megastigmane: Unraveling the Chemistry of *Apollonias barbujana*

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Compound of Interest

Compound Name: *Megastigm-7-ene-3,4,6,9-tetrol*

Cat. No.: B15592047

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A comprehensive review of the available scientific literature reveals a significant gap in the documented phytochemistry of *Apollonias barbujana*, specifically concerning the reported isolation of **Megastigm-7-ene-3,4,6,9-tetrol**. While this compound is commercially available and attributed to this endemic Macaronesian tree, the primary research detailing its extraction, characterization, and biological activity remains conspicuously absent from accessible scientific databases.

This technical guide addresses the current state of knowledge surrounding **Megastigm-7-ene-3,4,6,9-tetrol** and its connection to *Apollonias barbujana*, a member of the Lauraceae family. It aims to provide researchers, scientists, and drug development professionals with a clear overview of the existing, albeit limited, information and to highlight the critical need for further investigation to substantiate the claims made by commercial suppliers.

Chemical Compound Profile

While a definitive primary source is unavailable, chemical suppliers consistently list **Megastigm-7-ene-3,4,6,9-tetrol** with the following identifiers:

Property	Value	Source
Molecular Formula	C ₁₃ H ₂₄ O ₄	[1] [2]
Molecular Weight	244.33 g/mol	[1] [2]
CAS Number	180164-14-1	[1] [2]

The structure, as inferred from its nomenclature, belongs to the megastigmane class of C13-norisoprenoids. These compounds are typically derived from the degradation of carotenoids and are known to occur in various plant species. Megastigmanes have garnered scientific interest due to their diverse and potent biological activities, including anti-inflammatory, anti-cancer, and antimicrobial properties.

Apollonias barbujana: A Rich Source of Phytochemicals

Apollonias barbujana, commonly known as the Canary laurel or barbusano, is a tree species endemic to the Canary Islands and Madeira.[3] Ethnobotanical studies and phytochemical screenings of this plant have revealed a wealth of secondary metabolites, contributing to its traditional medicinal uses.[4] Notably, research has highlighted the significant antioxidant capacity of A. barbujana extracts, which is largely attributed to a high content of flavonoids and other phenolic compounds.[4]

One of the few detailed phytochemical investigations of Apollonias barbujana published in accessible journals reported the isolation of a novel irregular phenylpropanoid, alongside other known phenethyl alcohols. However, this study did not mention the presence of any megastigmane derivatives.

The Missing Link: The Need for Primary Literature

The assertion by multiple chemical vendors that **Megastigm-7-ene-3,4,6,9-tetrol** is isolated from Apollonias barbujana presents a puzzle for the scientific community.[1][2] Without the original research publication, crucial information remains unavailable, including:

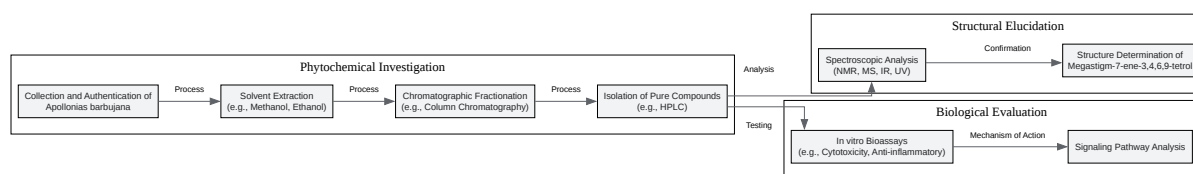
- **Experimental Protocols:** Detailed methodologies for the extraction, isolation, and purification of the compound from the plant material are essential for reproducibility and further research.
- **Quantitative Data:** Information on the yield of the compound from the plant, as well as quantitative measures of its biological activity (e.g., IC₅₀, EC₅₀ values), is necessary for evaluating its potential as a therapeutic agent.
- **Spectroscopic Data:** Comprehensive NMR, mass spectrometry, and other spectroscopic data are required to unequivocally confirm the structure and stereochemistry of the isolated

compound.

- **Biological Context:** Understanding the potential signaling pathways affected by this compound is critical for elucidating its mechanism of action and for guiding future drug development efforts.

Future Outlook and Research Directions

The disconnect between the commercial availability of **Megastigm-7-ene-3,4,6,9-tetrol** from *Apollonias barbujana* and the lack of accessible primary scientific literature underscores a critical need for further research. The following workflow is proposed for future investigations:



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